

Application Notes and Protocols for MS159

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MS159
Cat. No.: B15542451

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MS159 is a first-in-class proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of the nuclear receptor binding SET domain protein 2 (NSD2).[1][2] As a heterobifunctional molecule, **MS159** links a ligand for NSD2 to a ligand for the E3 ubiquitin ligase Cereblon (CRBN). This dual binding induces the formation of a ternary complex, leading to the ubiquitination and subsequent proteasomal degradation of NSD2.[1][3] **MS159** has also been shown to effectively degrade the CRBN neo-substrates IKZF1 and IKZF3.[1][2][4] Due to its targeted degradation mechanism, **MS159** is a valuable tool for studying the roles of NSD2 in health and disease, and it has shown efficacy in inhibiting the proliferation of multiple myeloma cells.[4]

These application notes provide detailed protocols for the preparation of **MS159** stock solutions to ensure accurate and reproducible experimental results.

Data Presentation

Chemical and Physical Properties of MS159

Property	Value	Reference
Molecular Weight	828.84 g/mol	[4][5][6]
Formula	C ₄₃ H ₄₀ N ₈ O ₁₀	[4][5]
CAS Number	3031353-59-7	[4][5]
Appearance	Light yellow to yellow solid	[6]
Purity	≥98%	[4]

Solubility of MS159

Solvent	Maximum Concentration	Reference
DMSO	50 mM (41.44 mg/mL)	[4]
Ethanol	Information not available. Expected to be less soluble than in DMSO.	
Water	Insoluble or very poorly soluble.	
Phosphate-Buffered Saline (PBS)	Insoluble or very poorly soluble.	

Experimental Protocols

Preparing a 10 mM MS159 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MS159** in dimethyl sulfoxide (DMSO).

Materials:

- **MS159** powder
- Anhydrous or high-purity DMSO

- Microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **MS159** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **MS159** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.29 mg of **MS159** (Molecular Weight = 828.84 g/mol).
- **Dissolution:** Add the weighed **MS159** powder to a sterile microcentrifuge tube or vial. Add the appropriate volume of DMSO to achieve a 10 mM concentration. For 8.29 mg of **MS159**, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube/vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary.[6]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots in tightly sealed vials at -20°C or -80°C, protected from light.[6] For short-term storage (up to one month), -20°C is suitable. For long-term storage (up to six months), -80°C is recommended.[6]

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into cell culture medium for use in experiments.

Materials:

- 10 mM **MS159** stock solution in DMSO

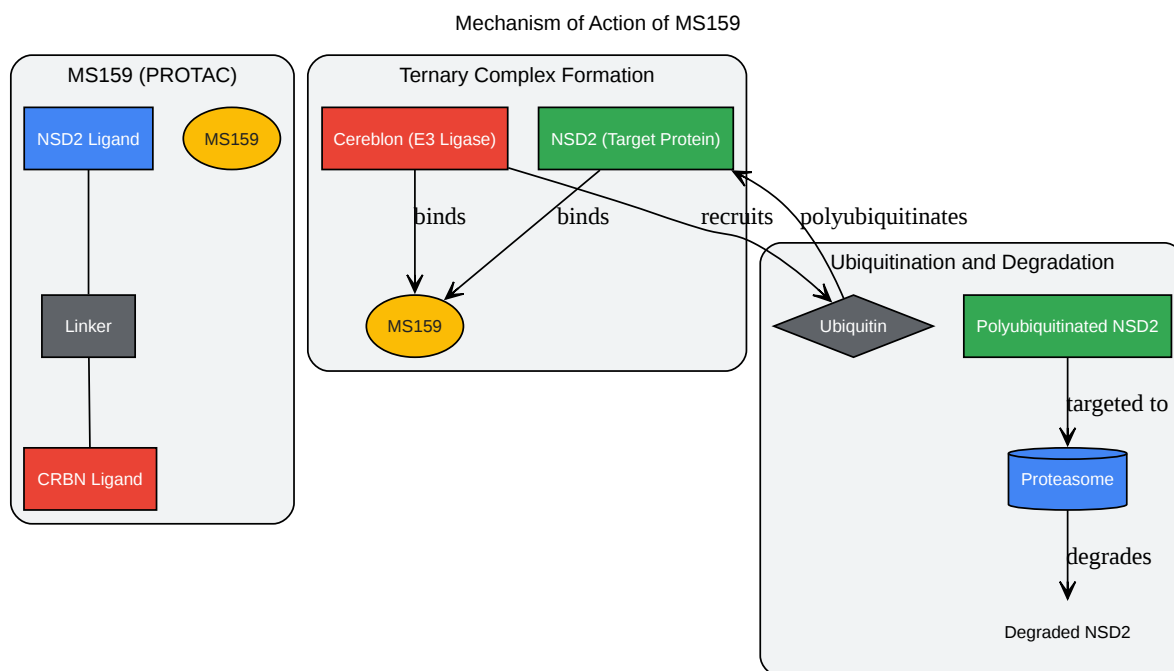
- Appropriate cell culture medium, pre-warmed to 37°C
- Sterile microcentrifuge tubes or conical tubes

Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM **MS159** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation of the compound, it is recommended to perform serial dilutions rather than a single large dilution.
 - Prepare an intermediate dilution of the **MS159** stock solution in cell culture medium. For example, to prepare a 100 µM working solution from a 10 mM stock, dilute the stock 1:100 in pre-warmed medium.
 - From the intermediate dilution, prepare the final working concentrations. For example, to achieve a final concentration of 5 µM in a cell culture well, add the appropriate volume of the 100 µM intermediate solution.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Application: Add the final working solution of **MS159** to your cell cultures and incubate for the desired duration. Published studies have used **MS159** at concentrations ranging from 0.5 µM to 10 µM for time periods of up to 8 days.[\[1\]](#)[\[6\]](#)

Mandatory Visualization

Signaling Pathway Diagram

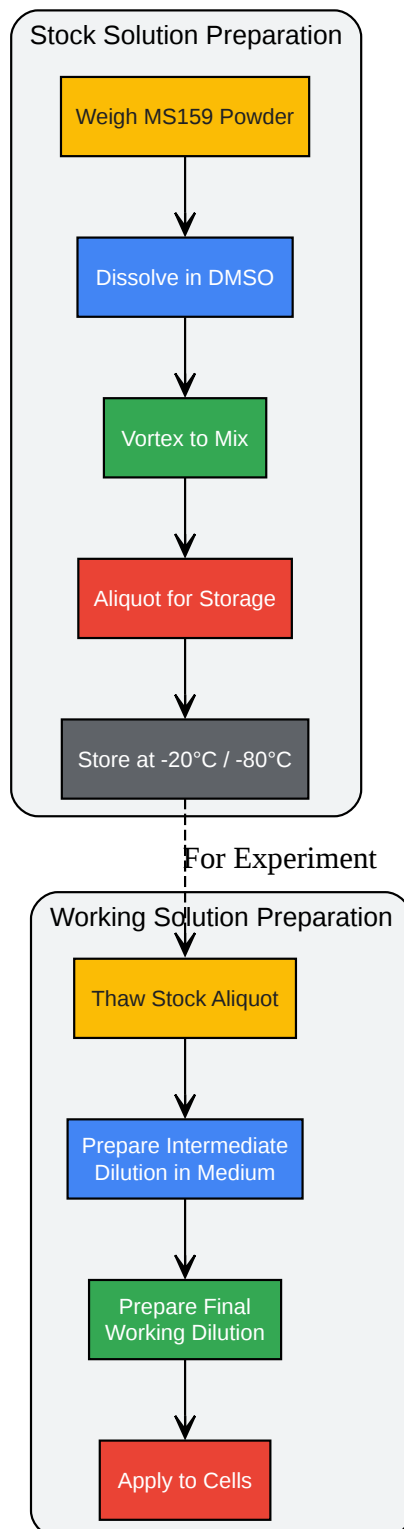


[Click to download full resolution via product page](#)

Caption: Mechanism of action of **MS159** as a PROTAC, inducing the degradation of NSD2.

Experimental Workflow Diagram

MS159 Stock and Working Solution Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **MS159** stock and working solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of a First-in-Class Degradar for Nuclear Receptor Binding SET Domain Protein 2 (NSD2) and Ikaros/Aiolos - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Discovery of a First-in-Class Degradar for Nuclear Receptor Binding SET Domain Protein 2 (NSD2) and Ikaros/Aiolos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. MS 159 Supplier | CAS 3031353-59-7 | MS159 | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 5. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for MS159 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542451/docs#application-notes-and-protocols-for-ms159-stock-solution-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)